

Catalyst loading and reaction times for Xantphos Pd G2

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Compound of Interest

Compound Name: Xantphos Pd G2

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Application Notes and Protocols for Xantphos Pd G2

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **Xantphos Pd G2**, a second-generation palladium precatalyst, detailing its typical catalyst loadings and reaction times across various palladium-catalyzed cross-coupling reactions. The provided protocols offer starting points for reaction optimization in your own research.

Introduction

Xantphos Pd G2 is an air- and moisture-stable palladium(II) precatalyst that readily forms the active monoligated Pd(0)-Xantphos species under reaction conditions.^[1] This precatalyst is highly effective for a range of cross-coupling reactions, including Suzuki-Miyaura couplings and Buchwald-Hartwig aminations.^{[2][3][4]} Its bulky Xantphos ligand facilitates challenging couplings, often with low catalyst loadings and short reaction times.

Key Applications and Performance Data

Xantphos Pd G2 is a versatile catalyst applicable to a variety of C-C, C-N, and C-O bond-forming reactions. Below is a summary of typical catalyst loadings and reaction times for key transformations.

Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling is a cornerstone of C-C bond formation. **Xantphos Pd G2** has demonstrated high efficiency in this reaction, particularly with challenging substrates.

Table 1: Catalyst Loading and Reaction Times for Suzuki-Miyaura Coupling

Substrate 1 (Aryl/Heteroaryl Halide)	Substrate 2 (Boronic Acid/Ester)	Catalyst Loading (mol%)	Solvent	Base	Temperature (°C)	Reaction Time	Yield (%)
Aryl Chlorides	Arylboronic acids	1.0 - 2.0	Toluene, Dioxane/ H ₂ O	K ₃ PO ₄ , K ₂ CO ₃	80 - 110	2 - 24 h	Good to Excellent
Heteroaryl Chlorides	(Hetero)arylboronic acids	0.5 - 2.0	DMF/EtOH/H ₂ O	K ₃ PO ₄	100 (Microwave)	30 min	Excellent
Aryl Bromides	Arylboronic acids	0.5 - 1.5	Toluene, THF	K ₂ CO ₃	RT - 100	1 - 12 h	High
Aryl Triflates	Arylboronic esters	1.0 - 2.0	Dioxane	CsF, K ₃ PO ₄	80 - 100	4 - 18 h	Good to High

Note: The data presented is a synthesis of literature values for Xantphos-ligated palladium catalysts and may require optimization for specific substrates.

Buchwald-Hartwig Amination

Xantphos Pd G2 is a catalyst of choice for the formation of C-N bonds via Buchwald-Hartwig amination, accommodating a wide range of amines and aryl halides.

Table 2: Catalyst Loading and Reaction Times for Buchwald-Hartwig Amination

Aryl Halide/Triflate	Amine	Catalyst Loading (mol%)	Solvent	Base	Temperature (°C)	Reaction Time	Yield (%)
Aryl Chlorides	Primary & Secondary Amines	1.0 - 3.0	Toluene, Dioxane	NaOtBu, K ₃ PO ₄	100 - 120	4 - 24 h	Good to Excellent
Electron-rich Aryl Chlorides	Primary Amides (intramolecular)	2.0	Dioxane	K ₂ CO ₃	110	< 1 h	High
Aryl Bromides	Primary & Secondary Amines	0.5 - 2.0	Toluene, THF	NaOtBu, Cs ₂ CO ₃	80 - 110	1 - 12 h	High to Excellent
Heteroaryl Halides	Secondary Amines	1.0 - 2.0	Toluene	NaOtBu	100	12 - 24 h	Good to High
Aryl Triflates	Anilines	1.0	Toluene	K ₂ CO ₃	100	6 - 18 h	High

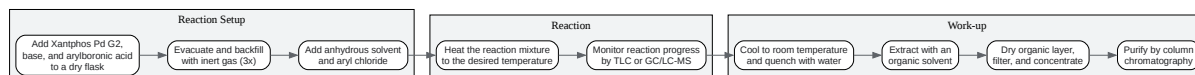
Note: The data presented is a synthesis of literature values for Xantphos-ligated palladium catalysts and may require optimization for specific substrates.

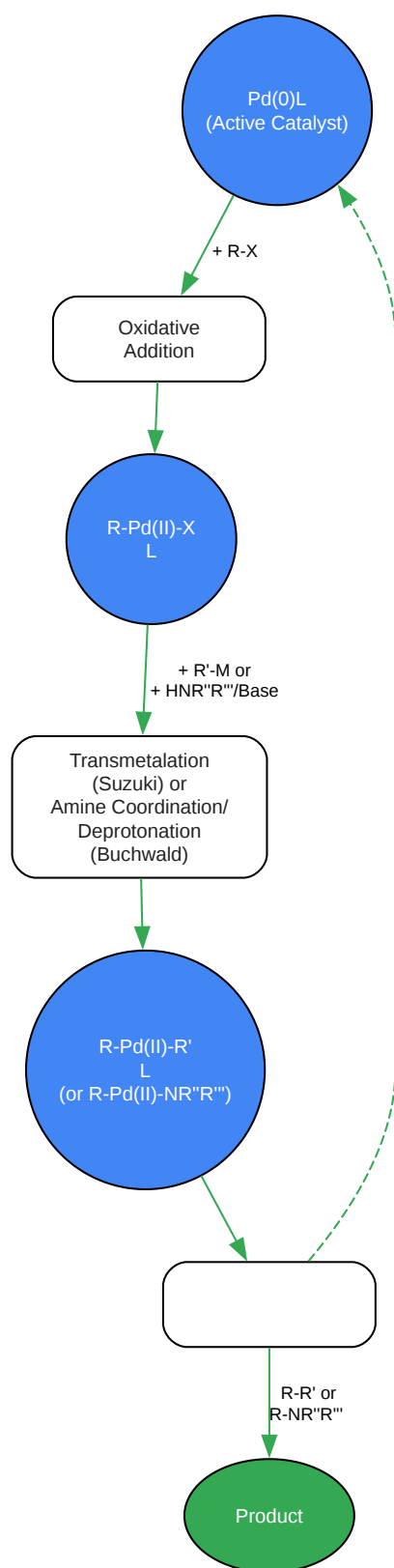
Experimental Protocols

The following are general protocols that can serve as a starting point for your experiments. Always handle reagents and solvents under an inert atmosphere (e.g., nitrogen or argon) unless otherwise specified.

Protocol 1: General Procedure for Suzuki-Miyaura Coupling of an Aryl Chloride

This protocol is a general guideline for the coupling of aryl chlorides with arylboronic acids.





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